

Introduction: The Intersection of Electronic Effects and Heterocyclic Chemistry

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Compound of Interest

Compound Name: 3-(4-Methoxy-3-nitrophenyl)-1,2-oxazol-5-amine

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In modern drug discovery and medicinal chemistry, highly functionalized heterocycles serve as critical pharmacophores. **3-(4-Methoxy-3-nitrophenyl)-1,2-oxazol-5-amine** (also known as 3-(4-methoxy-3-nitrophenyl)isoxazol-5-amine) is a prime example of a push-pull electronic system. The molecule features a rigid 1,2-oxazole (isoxazole) core substituted with a primary amine at the C5 position and a densely functionalized phenyl ring at the C3 position.

For a Senior Application Scientist, the Nuclear Magnetic Resonance (NMR) spectrum of this compound is not merely a list of peaks; it is a map of electron density. The accurate assignment of its ^1H and ^{13}C NMR spectra requires a deep understanding of how the electron-donating methoxy ($-\text{OCH}_3$) and amine ($-\text{NH}_2$) groups compete with the electron-withdrawing nitro ($-\text{NO}_2$) group across the conjugated π -system^{[1][2]}.

Causality in Chemical Shifts: Deconstructing the Molecule

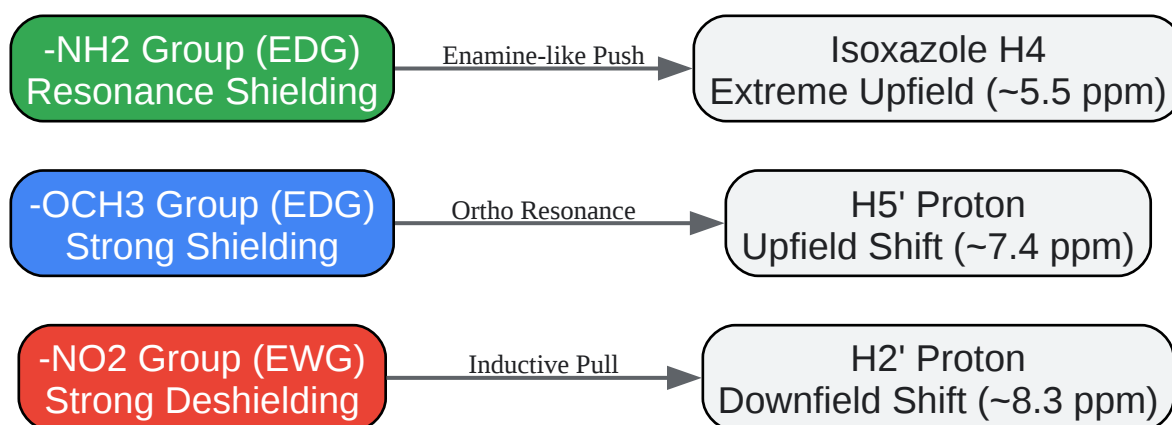
To predict and assign the NMR spectra accurately, we must break the molecule into its two primary domains and analyze the causality behind their chemical shifts.

The 4-Methoxy-3-nitrophenyl Domain

The phenyl ring is subjected to competing electronic forces. The methoxy group at C4' is a strong electron-donating group (EDG) via resonance, which shields the ortho proton (H5'). Conversely, the nitro group at C3' is a powerful electron-withdrawing group (EWG) via both inductive and resonance effects, severely deshielding the adjacent H2' proton[1]. This creates a highly distinct, first-order AMX spin system (or strictly, an ABX system depending on the field strength) where the coupling constants ($^3J_{ortho}$ and $^4J_{meta}$) serve as self-validating markers for regiochemistry[3].

The 1,2-Oxazol-5-amine Core

The isoxazole ring is an electron-rich heteroaromatic system, but the presence of the 5-amino group drastically alters its electron distribution. The lone pair on the exocyclic nitrogen delocalizes into the ring, creating an enamine-like resonance structure that pushes massive electron density onto the C4 carbon. Consequently, the C4-H proton and the C4 carbon are shifted unusually upfield for an aromatic system, typically appearing around δ 5.4–5.6 ppm in 1H NMR and δ 75–90 ppm in ^{13}C NMR[2].



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Logical relationship between substituent electronic effects and observed NMR chemical shifts.

Self-Validating Experimental Protocol

A robust NMR protocol must be a self-validating system. The following methodology ensures high-fidelity data acquisition, minimizing artifacts and ensuring quantitative reliability for

structural proof.

Step 1: Sample Preparation & Solvent Selection

- Action: Dissolve 15 mg (for ^1H) or 40-50 mg (for ^{13}C) of the compound in 0.6 mL of Dimethyl Sulfoxide- d_6 (DMSO- d_6) containing 0.03% v/v Tetramethylsilane (TMS).
- Causality: The polar nature of the primary amine and the nitro group makes the compound poorly soluble in non-polar solvents like CDCl_3 . DMSO- d_6 disrupts intermolecular hydrogen bonding, ensuring a sharp, well-resolved spectrum. TMS provides an absolute zero reference (δ 0.00 ppm), validating the chemical shift calibration.

Step 2: Instrument Tuning and Shimming

- Action: Insert the sample into a 400 MHz or 500 MHz NMR spectrometer. Perform automated tuning and matching (ATM) for both ^1H and ^{13}C channels. Execute 3D gradient shimming on the deuterium lock signal.
- Causality: Proper shimming ensures magnetic field homogeneity. A poorly shimmed magnet will broaden the meta-coupling ($4J \approx 2.0$ Hz) of the H_2' proton, destroying critical structural information.

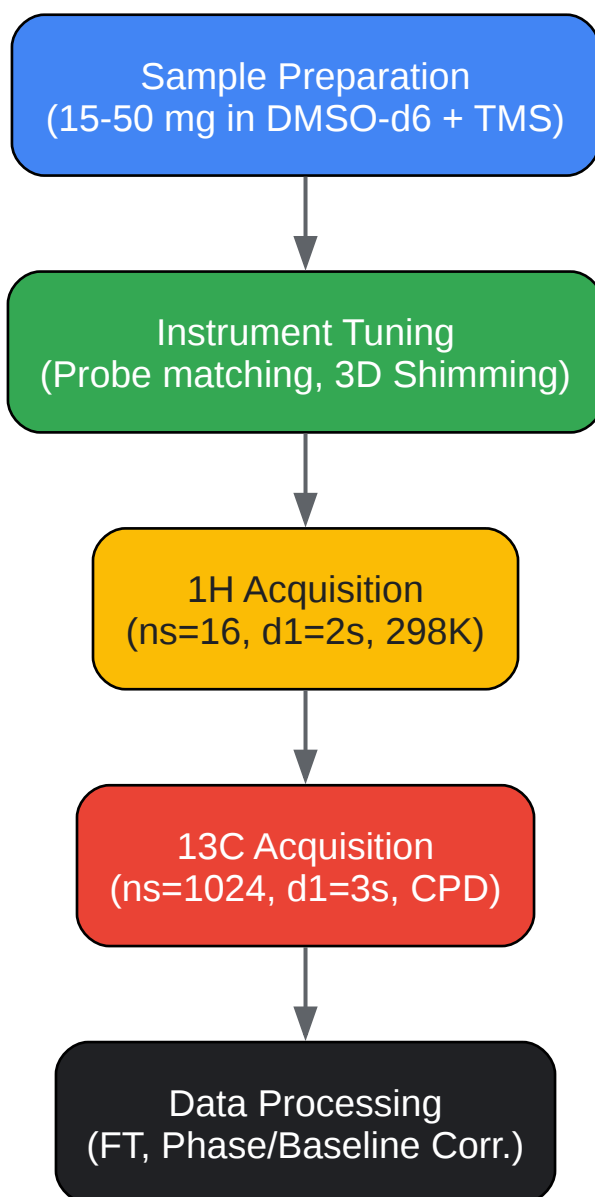
Step 3: ^1H NMR Acquisition

- Action: Acquire using a standard 1D pulse sequence (e.g., zg30). Set the relaxation delay (D1) to 2.0 seconds and acquire 16-32 scans at 298 K.
- Causality: A 2-second D1 ensures that all protons fully relax back to equilibrium (longitudinal relaxation, T_1) between pulses. This makes the integration mathematically self-validating: the methoxy peak must integrate to exactly 3.00 relative to the isoxazole H4 peak at 1.00.

Step 4: ^{13}C NMR Acquisition

- Action: Acquire using a proton-decoupled sequence (e.g., zgpg30). Set D1 to 2.0–3.0 seconds and acquire 1024-2048 scans.

- Causality: Quaternary carbons (like C3', C4', and the isoxazole C3/C5) lack attached protons, leading to long T1relaxation times and weak Nuclear Overhauser Effect (NOE) enhancement. A longer D1 and high scan count ensure these critical skeletal carbons rise above the noise floor.



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Standardized NMR acquisition workflow for high-fidelity structural elucidation.

Quantitative Data Presentation

The following tables summarize the expected NMR data synthesized from the empirical behavior of the isolated structural fragments[1][2][3]. The data is calibrated to DMSO-d6 (δ 2.50 ppm for ^1H , δ 39.5 ppm for ^{13}C).

Table 1: ^1H NMR Assignments (400 MHz, DMSO-d6)

Position	Chemical Shift (δ , ppm)	Multiplicity	Integration	Coupling Constant (J , Hz)	Rationale / Causality
H-2'	8.30	d	1H	4J $\approx$ 2.1	Highly deshielded by the adjacent -NO ₂ group; meta-coupled to H-6'.
H-6'	8.05	dd	1H	3J $\approx$ 8.8 , 4J $\approx$ 2.1	Deshielded by the para -NO ₂ and ortho isoxazole ring.
H-5'	7.42	d	1H	3J $\approx$ 8.8	Shielded by the ortho -OCH ₃ group (resonance EDG effect).
-NH ₂	6.80	br s	2H	-	Broadened due to quadrupolar relaxation of N and proton exchange.
H-4 (Isoxazole)	5.50	s	1H	-	Extreme upfield shift due to enamine-like electron donation from -NH ₂ .

-OCH ₃	3.95	s	3H	-	Standard methoxy shift, slightly deshielded by the meta - NO ₂ group.
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Table 2: ¹³C NMR Assignments (100 MHz, DMSO-d₆)

Position	Chemical Shift (δ , ppm)	Carbon Type	Rationale / Causality
C-5 (Isoxazole)	~170.0	Cq	Highly deshielded; directly attached to electronegative O and N atoms.
C-3 (Isoxazole)	~162.0	Cq	Imine-like carbon (C=N) of the heteroaromatic ring.
C-4' (Phenyl)	~152.5	Cq	Directly attached to the electronegative oxygen of the methoxy group.
C-3' (Phenyl)	~139.5	Cq	Directly attached to the strongly electron-withdrawing nitro group.
C-6' (Phenyl)	~132.0	CH	Aromatic CH; para to the nitro group.
C-2' (Phenyl)	~123.5	CH	Aromatic CH; ortho to the nitro group.
C-1' (Phenyl)	~122.0	Cq	Quaternary carbon linking the phenyl and isoxazole rings.
C-5' (Phenyl)	~114.0	CH	Strongly shielded by the ortho methoxy group.
C-4 (Isoxazole)	~76.0	CH	Highly shielded by resonance from the C5-amino group.
-OCH3	~56.5	CH3	Standard aliphatic carbon attached to

oxygen.

Conclusion

The structural elucidation of **3-(4-Methoxy-3-nitrophenyl)-1,2-oxazol-5-amine** relies heavily on recognizing the competing electronic effects within the molecule. By treating the NMR protocol as a self-validating system—where integration, coupling constants, and relaxation times are logically interconnected—researchers can confidently map the exact regiochemistry of the substituents. The extreme upfield shift of the isoxazole C4 proton and the distinct AMX coupling pattern of the nitrophenyl ring serve as the definitive spectroscopic fingerprints for this compound.

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Sources

- 1. 1-(4-Methoxy-3-nitrophenyl)ethanone | C₉H₉NO₄ | CID 80470 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. [rsc.org](https://www.rsc.org) [[rsc.org](https://www.rsc.org)]
- 3. [rsc.org](https://www.rsc.org) [[rsc.org](https://www.rsc.org)]
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